

Supinoxin DDX5 inhibition validation

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Compound Focus: Supinoxin

CAS No.: 888478-45-3

Cat. No.: S548189

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Anticancer Efficacy of Supinoxin

The following table summarizes experimental data on **Supinoxin's** ability to inhibit cancer cell growth.

Cancer Model	Experimental System	Key Efficacy Findings	Reported Values
Small Cell Lung Cancer (SCLC) [1] [2]	In vitro (H69 & H69AR cells)	Inhibited proliferation of both chemo-sensitive and chemo-resistant cell lines	-
	In vivo (H69AR xenograft & PDX models)	Mitigated tumor growth in mouse models	-
Triple-Negaty Breast Cancer (TNBC) [3]	In vitro (MDA-MB-231 cells)	Demonstrated antiproliferative activity	Encouraging IC ₅₀ values
	In vivo (MDA-MB-231 xenograft)	Significant reduction in tumor growth and levels of pDDX5, c-Myc, and β -catenin	-

Pharmacokinetic Profile of Supinoxin

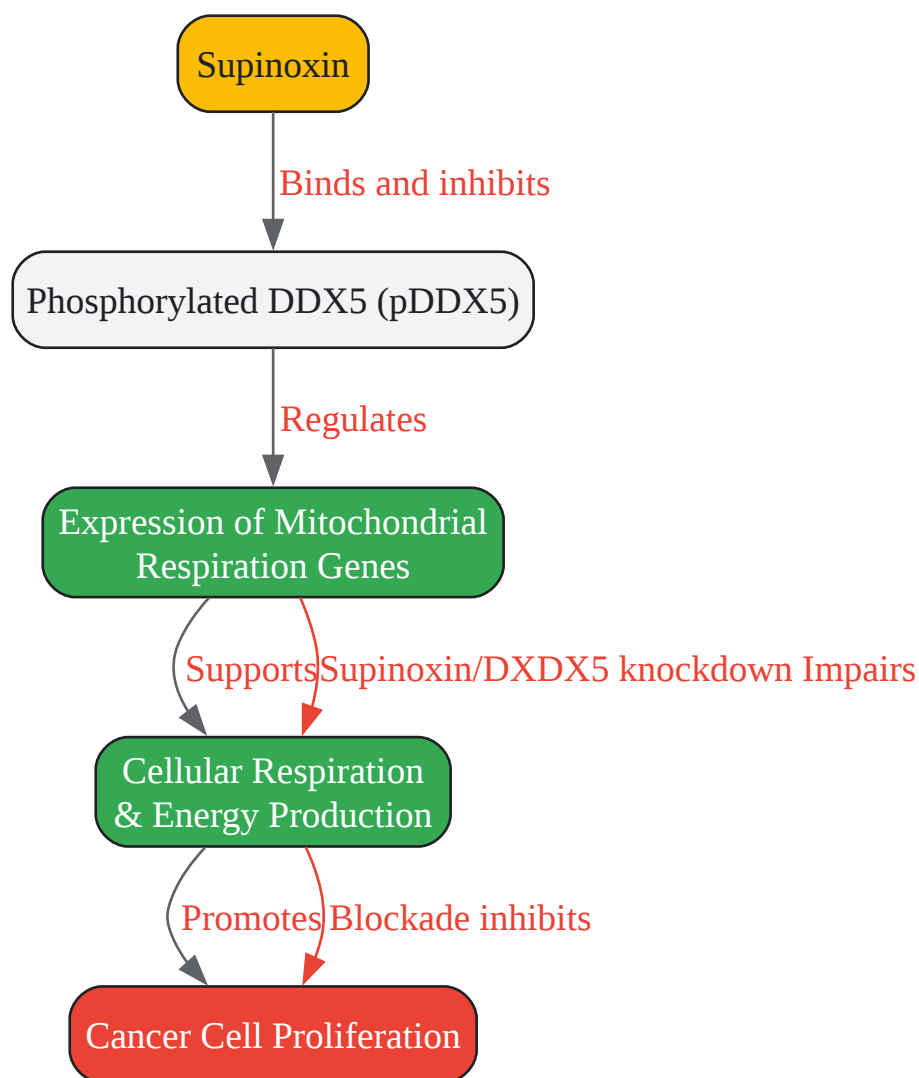
The table below outlines the absorption, distribution, and elimination characteristics of **Supinoxin**, primarily derived from studies in rats.

PK Parameter	Findings	Experimental Context
Administration & Absorption [3]	Good permeability; modest absorption	Caco-2 cell transport assay; oral administration in rats
Oral Bioavailability [3]	56.9–57.4%	Study in male Sprague Dawley rats
Distribution (V_{ss}) [3]	2040–3500 mL/kg	Intravenous administration in rats
Systemic Clearance [3]	691–865 mL/h/kg	Intravenous administration in rats
Terminal Half-life ($t_{1/2}$) [3]	2.54–2.80 h	Intravenous administration in rats
Primary Elimination Route [3]	Metabolism (NADPH-dependent Phase I); negligible urinary excretion	Rat liver microsome study; mass balance study in rats

Proposed Mechanism of Action

Supinoxin is identified as a first-in-class inhibitor that targets the Y593-phosphorylated form of DDX5 (pDDX5) [3] [2]. While initially thought to work by disrupting the pDDX5/ β -catenin interaction, recent studies in SCLC suggest its primary effect is inducing **mitochondrial dysfunction** [1] [2].

The following diagram illustrates this mechanism based on current research.



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Experimental Protocols for Key Assays

For researchers looking to validate DDX5 inhibition, here are methodologies from key studies on **Supinoxin**'s effects.

- **In Vitro Proliferation Assay (SCLC):** Anti-proliferative effects of **Supinoxin** were tested on chemo-sensitive (**H69**) and chemo-resistant (**H69AR**) SCLC cell lines. Cell viability was measured to establish the compound's efficacy in halting cancer cell growth [1] [2].

- **In Vivo Efficacy Study (SCLC):** The H69AR cell line was used to create xenograft tumors in mouse models. Mice were treated with **Supinoxin**, and tumor volume was monitored over time to assess the drug's ability to mitigate tumor growth *in vivo* [1] [2].
- **Gene Expression Analysis (Mitochondrial Function):** To investigate the mechanism of action, RNA sequencing (RNA-seq) or similar transcriptomic analyses were performed on SCLC cells after treatment with **Supinoxin** (or after DDX5 knockdown). This was used to quantify the impaired expression of genes related to oxidative phosphorylation and mitochondrial respiration [1] [2].
- **Pharmacokinetic Profiling in Rats:** A solution of **Supinoxin** was administered intravenously and orally to male Sprague Dawley rats. Blood samples were collected at serial time points, and plasma concentrations were determined using LC-MS/MS analysis to calculate standard PK parameters [3].

Key Insights for Researchers

- **Mechanism Re-evaluation:** Much of the foundational data on **Supinoxin**'s efficacy comes from studies that proposed it disrupts β -catenin signaling [3]. However, recent SCLC studies suggest its primary anti-tumor effect is through **inducing mitochondrial dysfunction and blocking cellular energy production** [1] [2]. This is a critical consideration for your validation strategy.
- **Clinical Status Note:** While preclinical data is promising, the clinical development of **Supinoxin** is still in early phases. It is crucial to consult the latest clinical trial registries for current status and any new findings in humans [3].

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References

1. Supinoxin blocks small cell lung cancer progression by ... [sciencedirect.com]
2. Supinoxin blocks small cell lung cancer progression by ... [pmc.ncbi.nlm.nih.gov]
3. Pharmacokinetic Characterization of Supinoxin and Its ... [pmc.ncbi.nlm.nih.gov]

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